

6-Methyl Nornicotine: A Technical Guide to a Nornicotine Analog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-5-(pyrrolidin-2-yl)pyridine

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical identity and available information for 6-Methyl Nornicotine. An extensive review of scientific literature and chemical databases reveals that while this compound is chemically defined, it is frequently confused with the more extensively studied analog, 6-Methylnicotine. This document aims to clarify the distinction between these two molecules and presents the currently available data for 6-Methyl Nornicotine.

Nomenclature and Chemical Identification

6-Methyl Nornicotine is a derivative of nornicotine, which is an alkaloid found in tobacco plants and a metabolite of nicotine.^{[1][2]} The key structural feature of nornicotine is the absence of a methyl group on the pyrrolidine nitrogen, which is present in nicotine.^{[1][2]} In 6-Methyl Nornicotine, a methyl group is added to the 6th position of the pyridine ring of the nornicotine structure.

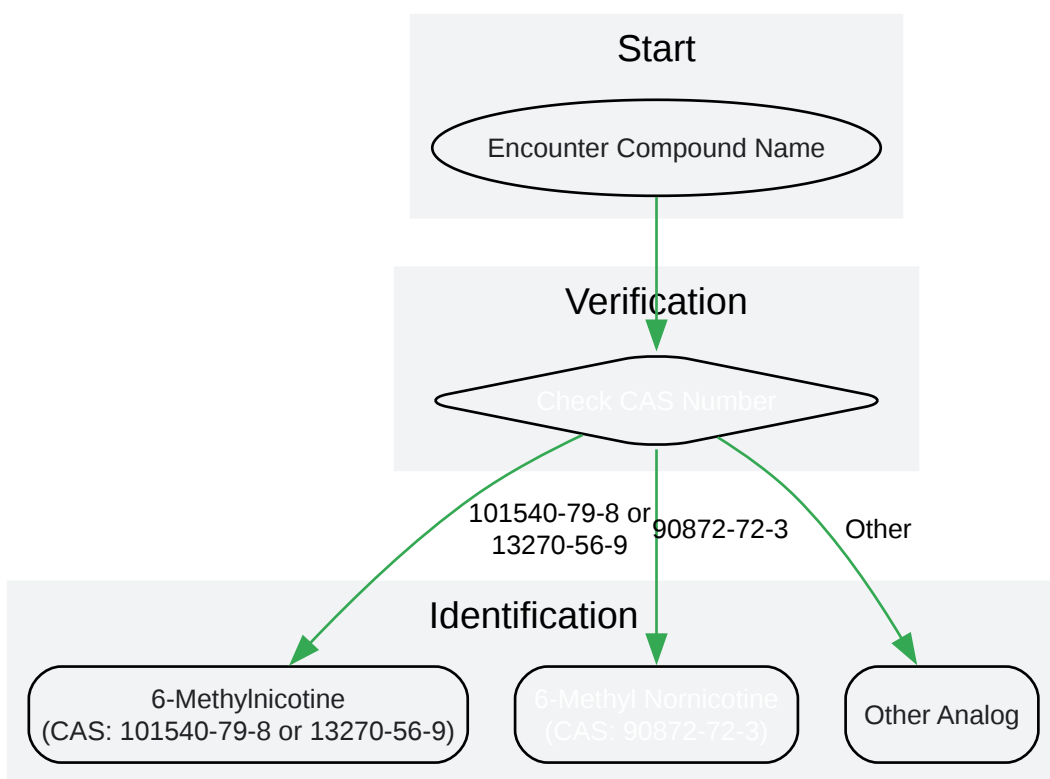
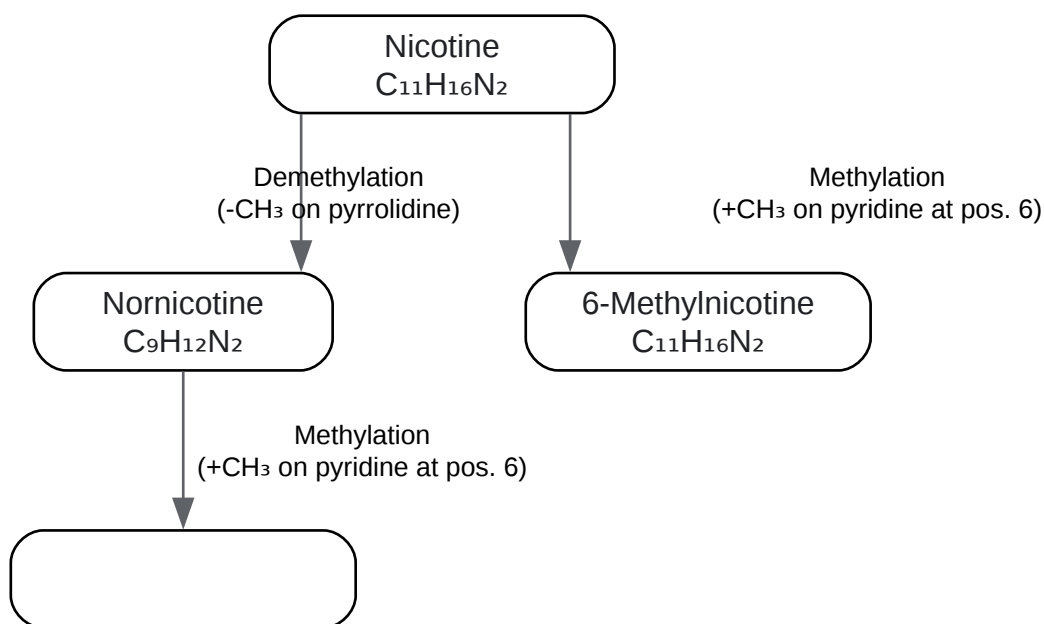
This is in stark contrast to 6-Methylnicotine, which is a derivative of nicotine and thus possesses a methyl group on both the pyridine ring and the pyrrolidine nitrogen. This structural difference results in a different molecular formula, molecular weight, and CAS number, highlighting that they are distinct chemical entities.

Below is a table summarizing the key chemical identifiers for 6-Methyl Nornicotine.

Identifier	Value	Reference
IUPAC Name	2-methyl-5-(pyrrolidin-2-yl)pyridine	[3]
Synonyms	5-(2-Pyrrolidinyl)-2-picoline; Pyridine, 2-methyl-5-(2-pyrrolidinyl)-; 2-Picoline, 5-(2-pyrrolidinyl)-	[3][4]
CAS Number	90872-72-3	[3][5][6][7]
Molecular Formula	C10H14N2	[3][5][6]
Molecular Weight	162.23 g/mol	[3][5][6]

Distinguishing 6-Methyl Nornicotine from 6-Methylnicotine

The primary source of confusion in the available literature is the similar nomenclature of 6-Methyl Nornicotine and 6-Methylnicotine. The following diagram illustrates the structural relationship and key differences between nicotine, nornicotine, 6-Methyl Nornicotine, and 6-Methylnicotine.



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- To cite this document: BenchChem. [6-Methyl Nornicotine: A Technical Guide to a Nornicotine Analog]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022502#6-methyl-nornicotine-as-a-synonym]

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